

Technical Safety & Handling Guide: 2,6-Diethylbenzaldehyde

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Compound of Interest

Compound Name: 2,6-Diethylbenzaldehyde

Cat. No.: B8736468

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CAS: 17920-83-1 | Formula: C₁₁H₁₄O | Mol. Weight: 162.23 g/mol

Part 1: Executive Technical Summary

The Steric Imperative: **2,6-Diethylbenzaldehyde** is not merely a generic aromatic aldehyde; it is a sterically congested electrophile. The presence of ethyl groups at the ortho positions creates a significant "picket fence" around the carbonyl carbon.

Implications for Researchers:

- **Reactivity:** Nucleophilic attacks (e.g., Grignard additions, Schiff base formation) will be kinetically slower than with unsubstituted benzaldehyde, often requiring higher temperatures or specific Lewis acid catalysts.
- **Stability:** While steric bulk retards the rate of autoxidation to 2,6-diethylbenzoic acid, it does not eliminate it. Commercial samples frequently contain 1–5% acid impurity, necessitating purification (distillation or column chromatography) prior to sensitive catalytic ligand synthesis.

- Safety: The primary physiological hazards are irritation (mucosal/cutaneous) and potential sensitization, typical of lipophilic aldehydes.

Part 2: Physicochemical Profile & Purity

Data aggregated from experimental values and read-across structural analogs (2,6-dimethylbenzaldehyde).

Property	Value / Description	Technical Context
Physical State	Clear to pale yellow liquid	Darkens upon oxidation/UV exposure.
Boiling Point	115–117 °C @ 10 mmHg	High boiling point at atm pressure (~245°C predicted). Distillation under vacuum is mandatory to prevent thermal decomposition.
Density	0.985 ± 0.05 g/cm ³	Slightly less dense than water; phase separates in aqueous workups.
Flash Point	> 95 °C (Closed Cup)	Class IIIB Combustible Liquid. High energy ignition source required.
Solubility	Soluble: DCM, THF, Toluene Insoluble: Water	Lipophilicity (LogP ~3.5) facilitates cell membrane penetration, increasing contact dermatitis risk.
Odor	Pungent, sweet-aromatic	Olfactory Fatigue Risk: High. Do not rely on smell for exposure detection. ^{[1][2]}

Part 3: Hazard Identification (GHS Framework)

Classification based on Structure-Activity Relationship (SAR) and read-across from CAS 1123-56-4.

Mechanistic Hazard Assessment

- Skin/Eye Irritation (H315, H319): The aldehyde moiety reacts with protein amines (Schiff base formation) in dermal tissue, causing inflammation. The lipophilic ethyl chains enhance skin absorption.
- Respiratory Irritation (H335): Inhalation of mist/vapor triggers mucosal irritation.
- Sensitization (Skin): Aldehydes are structural alerts for sensitization. While steric hindrance reduces hapten formation rates, treat as a potential sensitizer.

GHS Label Elements:

- Signal Word: WARNING
- Pictogram: Exclamation Mark (GHS07)

Hazard Statements:

- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[4][5][6]
- H335: May cause respiratory irritation.[3][5][6]

Part 4: Handling & Storage Protocols

Goal: Prevent autoxidation and exposure.

Protocol A: Inert Atmosphere Handling (Recommended)

Because this compound is often used to synthesize sensitive diimine ligands for polymerization catalysts (e.g., Brookhart-type catalysts), oxygen exclusion is critical for yield, not just safety.

- Storage: Store under Argon or Nitrogen atmosphere.
- Seal: Use Teflon-lined septa or glass stoppers with grease. Rubber septa absorb organic vapors and degrade.

- Transfer: Syringe transfer is preferred over pouring to minimize headspace exposure.

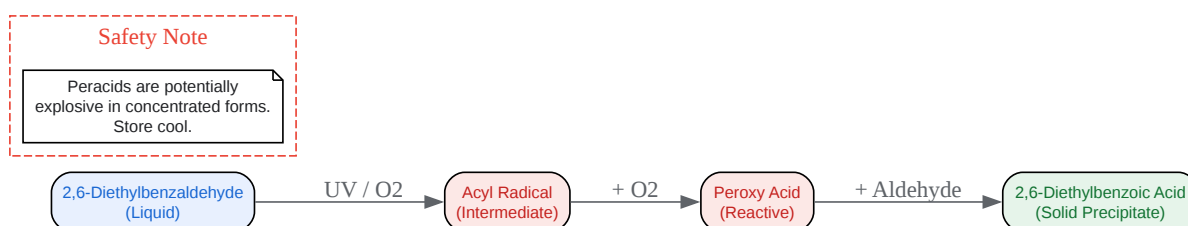
Protocol B: Purification of Oxidized Samples

If the liquid appears cloudy or has white solid precipitates (benzoic acid derivative):

- Dissolution: Dissolve crude material in Hexane/EtOAc (9:1).
- Wash: Wash with 10% NaHCO_3 (aq). The base deprotonates the acid impurity (forming water-soluble benzoate), while the sterically hindered aldehyde remains in the organic layer.
- Dry/Concentrate: Dry over MgSO_4 and concentrate in vacuo.

Diagram 1: Autoxidation & Degradation Pathway

Visualizing why air-free storage is necessary.



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Figure 1: Radical-chain autoxidation mechanism. The formation of solid acid impurity indicates compromised quality.

Part 5: Emergency Response & Toxicology

Toxicology (Read-Across Analysis)

Specific toxicological data for the diethyl variant is sparse. The following is derived from the dimethyl analog (CAS 1123-56-4).

- Acute Oral Toxicity: Predicted $\text{LD}_{50} > 2000$ mg/kg (Rat). Low acute lethality.

- Carcinogenicity: Not listed by IARC/NTP.
- Genotoxicity: Ames test negative (predicted based on substituted benzaldehydes).

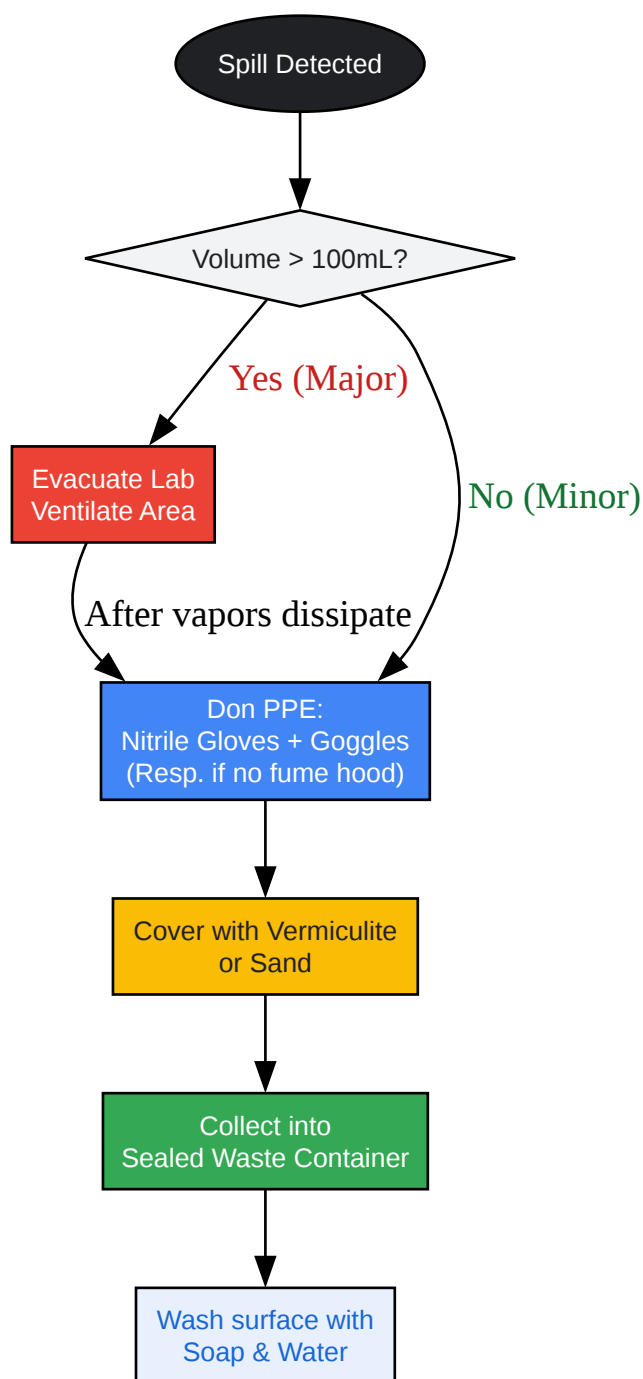
Emergency Decision Matrix

Fire (Class B):

- Media: Carbon Dioxide (CO₂), Dry Chemical, or Alcohol-Resistant Foam.[7]
- Do NOT Use: High-volume water jet (spreads the immiscible burning liquid).

Spill Response: See the logic flow below for laboratory-scale spills (< 500 mL).

Diagram 2: Spill Response Logic Flow



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Figure 2: Standard Operating Procedure (SOP) for laboratory spills of lipophilic aldehydes.

Part 6: References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 13184778, **2,6-Diethylbenzaldehyde**. Retrieved from [\[Link\]](#)

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